

Comprehensive Technical Guide: Triclocarban Environmental Persistence and Bioaccumulation

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Compound Focus: Triclocarban

CAS No.: 101-20-2

Cat. No.: S580542

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Chemical Identity and Fundamental Properties

TCC's molecular structure features chlorinated phenyl rings connected by a urea bridge, contributing to its environmental behavior.

- Chemical Abstracts Service Registry Number:** 101-20-2
- IUPAC Name:** N-(4-Chlorophenyl)-N'-(3,4-dichlorophenyl)urea
- Molecular Formula:** C₁₃H₉Cl₃N₂O
- Molecular Weight:** 315.58 g/mol [1]

Critical Physicochemical Parameters

Table: Key physicochemical properties of **triclocarban** governing environmental distribution

Property	Value	Data Type	Environmental Significance
Water Solubility	0.62 mg/L at 25°C	Experimental [2]	Low solubility promotes partitioning from water to organic phases

Property	Value	Data Type	Environmental Significance
Octanol-Water Partition Coefficient (log K _{OW})	3.63-4.20	Experimental [1] [2]	Indicates high lipophilicity and bioaccumulation potential
Vapor Pressure	4.8 × 10 ⁻⁷ Pa at 25°C	Modelled [2]	Negligible volatility, unlikely to partition to atmosphere
Henry's Law Constant	4.6 × 10 ⁻⁶ Pa·m ³ /mol	Modelled [2]	Confirms substance to aquatic and terrestrial environments
Dissociation Constant (pKa)	12.7 at 20°C	Experimental [2]	Remains neutral across environmental pH ranges
Melting Point	255.6°C	Experimental [2]	High thermal stability

Environmental Fate and Persistence

Primary Sources and Pathways

- **Usage Sources:** TCC has been historically used in personal care products including bar soaps (up to 80% of antimicrobial bar soap in the US contained TCC as of 2005), lotions, deodorants, toothpaste, and plastics [1].
- **Release Pathways:** After consumer use, >95% of TCC enters wastewater treatment systems, with annual US wastewater loading estimated at approximately 2.75×10⁵ kg [3].

Behavior in Wastewater Treatment Plants

WWTPs are critical control points for TCC environmental release. Multiple studies demonstrate that TCC is effectively removed from wastewater stream but transferred to sludge phase.

Table: **Triclocarban** fate in wastewater treatment plants across different studies

Study/Source	Influent Concentration	Effluent Concentration	Overall Removal Efficiency	Sludge Concentration	Transfer to Sludge
Zheng et al. [3]	731.1-812.4 ng/L	<2.5% of influent	>97%	Not specified	38.2-44.4%
Heidler et al. (cited in [3])	6100 ± 2000 ng/L	170 ± 30 ng/L	97 ± 1%	Not specified	78 ± 11%
Lozano et al. (cited in [3])	Not specified	Not specified	Not specified	13,100 ± 900 ng/g (dry weight)	79%
Global Concern [3]	-	-	-	Mean 2350 ng/g in China	Major pathway to environment

Transformation and Degradation

TCC undergoes different fates across environmental compartments:

- **Microbial Degradation:** Limited in many environments; forms transformation products including 4-chloroaniline and 3,4-dichloroaniline (carcinogenic byproducts) [1].
- **Gut Microbiota Metabolism:** Unique metabolic profile in colon with high abundance of parent TCC and free-form metabolites mediated by gut microbiota actions [4].
- **Composting Performance:** Sewage sludge composting shows varying degradation efficiency depending on bulking agents and process conditions [3].

Bioaccumulation Potential

Bioaccumulation Metrics and Evidence

TCC's high lipophilicity (log KOW = 3.63-4.20) drives significant bioaccumulation in aquatic and terrestrial organisms.

Table: Experimental bioaccumulation evidence for **triclocarban**

Organism/Matrix	Location/Study	Concentration	Notes
Fish	Kaveri and Vellar Rivers, India [3]	1.4-692 ng/g (lipid weight)	100% detection frequency in fish
Surface Water	Chinese River Basins [3]	6.97-152.60 ng/L	Highest in Yellow River Basin
Dolphins	Atlantic [1]	Detected	Marine mammal exposure evidence
Human Monitoring	NHANES [4]	~37% of US population	Widespread human exposure
Human Tissues	Pregnant women [5]	Detected in maternal and fetal placental tissues	Transplacental transfer confirmed
Crop Plants	Edible crops [5]	Detected in roots	Potential food chain exposure

- **Aquatic Organisms:** Bioaccumulation factors up to 1600 for snails and 2700 for algae near WWTP outfalls [6].
- **Human Exposure Pathways:** Dermal absorption from personal care products, dietary intake through contaminated food crops, and placental transfer to fetuses [5].

Ecotoxicological Impacts

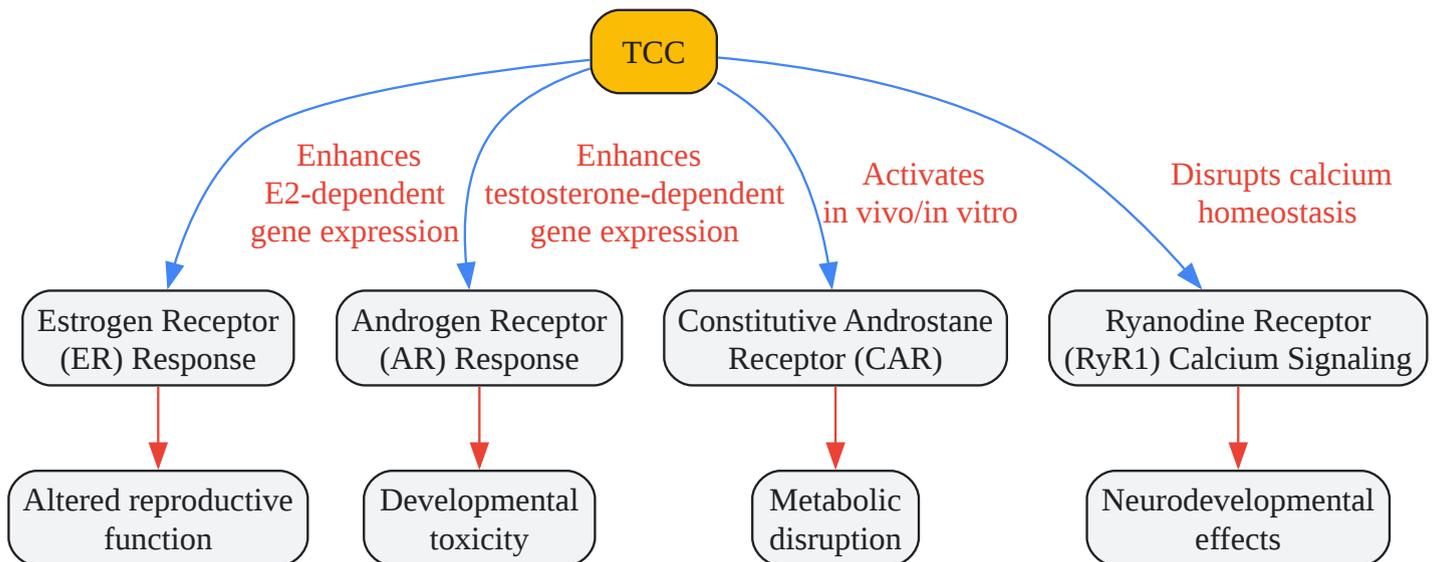
Aquatic Toxicity

TCC is classified as "highly hazardous to aquatic life" with significant toxicity across species:

- **Daphnia magna:** LC₅₀ = 0.01 mg/L after 48h (acute) [6]
- **Ceriodaphnia dubia:** LC₅₀ = 0.0031 mg/L after 48h (acute) [6]
- **Green alga (Scenedesmus subspicatus):** LC₅₀ = 0.02 mg/L after 72h (growth inhibition) [6]
- **Amphibians, fish, and invertebrates:** Multiple studies show adverse effects [1]

Endocrine Disruption Mechanisms

TCC exhibits multiple endocrine-disrupting activities through different mechanisms:



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Figure: Molecular mechanisms of TCC endocrine disruption based on *in vitro* and *in vivo* studies [7] [1]

Advanced Experimental Methodologies

Analytical Detection Protocols

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Method [4]

- **Extraction:** Tissue samples (≈ 100 mg) homogenized with 1 mL methanol using OMNI bead ruptor, centrifuged at $7000\times g$ for 3 min
- **Cleanup:** Supernatant transferred, centrifuged at $13,000\times g$ for 5 min, 500 μ L supernatant vacuum-centrifuged to dryness
- **Analysis:** Reconstitution in methanol proportional to sample weights, centrifugation ($15,000\times g$, 10 min, 4°C)

- **Instrumentation:** Dionex Ultimate 3000 UHPLC system coupled to TSQ Quantiva Triple Quadrupole mass spectrometer
- **Chromatography:** ACQUITY UPLC BEH C18 column (1.7 μm , 2.1 \times 100 mm); mobile phase: 2mM ammonium acetate in water (A) and acetonitrile (B)
- **Quantification:** Multiple reaction monitoring (MRM) mode with isotope-labeled internal standards

Wastewater Treatment Plant Fate Studies

Sample Collection Protocol [3]

- **Water Sampling:** 3000 mL composite samples collected at 7:00-8:00, 12:00-13:00, and 17:00-18:00 from influent and effluent streams
- **Sludge Sampling:** Sewage sludge collected from filter press dehydrator outlet at same time intervals
- **Analysis:** Solid-phase extraction followed by LC-MS/MS quantification

Gut Microbiota Metabolism Studies

In Vivo Experimental Designs [4]

- **Animal Models:** Swiss Webster mice (6 weeks) treated with 80 ppm TCC via modified AIN-93G diet (\approx 8 mg/kg/day) for 4 weeks
- **Germ-Free Models:** Comparison of conventional vs. germ-free mice after single oral gavage (8 mg/kg TCC)
- **Antibiotic Depletion:** Drinking water with 1.0 g/L ampicillin and 0.5 g/L neomycin for 7 days before TCC exposure
- **Tissue Collection:** Blood, liver, heart, kidney, lung, bile, small intestine, colon (mucosa and digesta) for LC-MS/MS analysis

Regulatory Status and Research Trends

Global Regulatory Landscape

- **United States:** FDA banned TCC in consumer antiseptic washes in 2016, effective September 2017 [1]
- **Canada:** 2023 screening assessment concluded low risk of ecological harm due to limited exposure potential, despite high hazard classification [2]

- **Ongoing Concerns:** Continued presence in cosmetics and environmental reservoirs despite regulatory restrictions

Emerging Research Priorities

Bibliometric analysis reveals shifting research priorities (2002-2024) [8]:

- **Current Focus:** Environmental behavior and fate, ecotoxicological impacts and mechanisms, human exposure risk assessment, degradation and removal technologies
- **Future Directions:** Interaction with other environmental pollutants, improved removal technologies, mixture toxicity effects

Conclusion and Future Perspectives

TCC represents a concerning case study of antimicrobial environmental contamination. Despite regulatory actions, its persistence and bioaccumulation potential create legacy contamination issues requiring continued management. Future research should focus on:

- **Advanced Treatment Technologies:** Developing more efficient degradation methods for TCC in wastewater and sludge
- **Mixture Toxicity Assessment:** Understanding interactive effects with co-occurring contaminants
- **Human Health Impact Studies:** Elucidating long-term health implications of chronic low-dose exposure
- **Remediation Strategies:** Developing effective cleanup technologies for contaminated sediments and soils

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